

safe handling and storage procedures for Dimethyl (2-oxopropyl)phosphonate

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Compound of Interest

Compound Name:

Dimethyl (2-oxopropyl)phosphonate

Cat. No.:

B104374

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Technical Support Center: Dimethyl (2-oxopropyl)phosphonate

This technical support center provides essential information for the safe handling and storage of **Dimethyl (2-oxopropyl)phosphonate**, along with troubleshooting guidance for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **Dimethyl (2-oxopropyl)phosphonate**?

A1: **Dimethyl (2-oxopropyl)phosphonate** is considered a combustible liquid.[1] The primary hazards include skin and serious eye irritation.[2] It may be harmful if swallowed.[2] Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and oxides of phosphorus.[1]

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: To ensure safety, it is essential to wear appropriate personal protective equipment. This includes:

• Eye Protection: Chemical safety glasses or goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]



- Hand Protection: Wear appropriate protective gloves to prevent skin exposure.[1]
- Skin and Body Protection: Wear protective clothing to prevent skin contact.[1]
- Respiratory Protection: If working in a poorly ventilated area or if vapors are likely to be generated, a vapor respirator is recommended.[3]

Q3: What are the proper storage conditions for **Dimethyl (2-oxopropyl)phosphonate**?

A3: Store the compound in a tightly closed container in a dry, cool, and well-ventilated place.[1] [3] Keep it away from heat, sparks, open flames, and other sources of ignition.[1] Some sources also recommend refrigeration and storage under an inert gas as it is heat and air-sensitive.[3]

Q4: What should I do in case of a spill?

A4: In the event of a spill, first ensure the area is well-ventilated and remove all sources of ignition.[1] For containment and cleanup, absorb the spill with an inert material (e.g., dry sand, earth, or vermiculite) and collect it into a suitable, closed container for disposal.[1] Do not let the product enter drains.

Q5: What are the first-aid measures for exposure to **Dimethyl (2-oxopropyl)phosphonate**?

A5:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek medical attention.[1]
- Skin Contact: Wash off immediately with plenty of water. If skin irritation occurs, get medical advice/attention.[1][4]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if symptoms occur.[1]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.[1]

Troubleshooting Guide



Q1: My experiment involving **Dimethyl (2-oxopropyl)phosphonate** is giving a lower yield than expected. What could be the cause?

A1: A lower than expected yield could be due to the degradation of the reagent. **Dimethyl (2-oxopropyl)phosphonate** is sensitive to heat and air.[3] Ensure that it has been stored correctly in a cool, dry place, under an inert atmosphere if possible. Using a freshly opened container or a recently purchased batch might improve the yield.

Q2: I noticed a discoloration of the **Dimethyl (2-oxopropyl)phosphonate** upon storage. Is it still usable?

A2: The compound is typically a colorless to pale yellow or light brown liquid.[2][5] Significant discoloration may indicate decomposition or contamination. It is recommended to use a fresh, un-discolored reagent for best results, as impurities could interfere with your reaction.

Q3: My reaction is showing unexpected side products. What are the potential reactive incompatibilities?

A3: **Dimethyl (2-oxopropyl)phosphonate** is incompatible with strong oxidizing agents.[1] Ensure that your reaction components and solvents are free from such impurities. Hazardous polymerization is not expected to occur under normal conditions.[1]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C5H11O4P	[2][5][6]
Molecular Weight	166.11 g/mol	[2][5]
Appearance	Colorless to pale yellow or light brown liquid	[2][5]
Density	1.202 g/mL at 25 °C	[7]
Boiling Point	76-79 °C at 3 mmHg	[5][7]
Flash Point	93 °C / 199.4 °F	[1]
Storage Class Code	10 - Combustible liquids	[7]



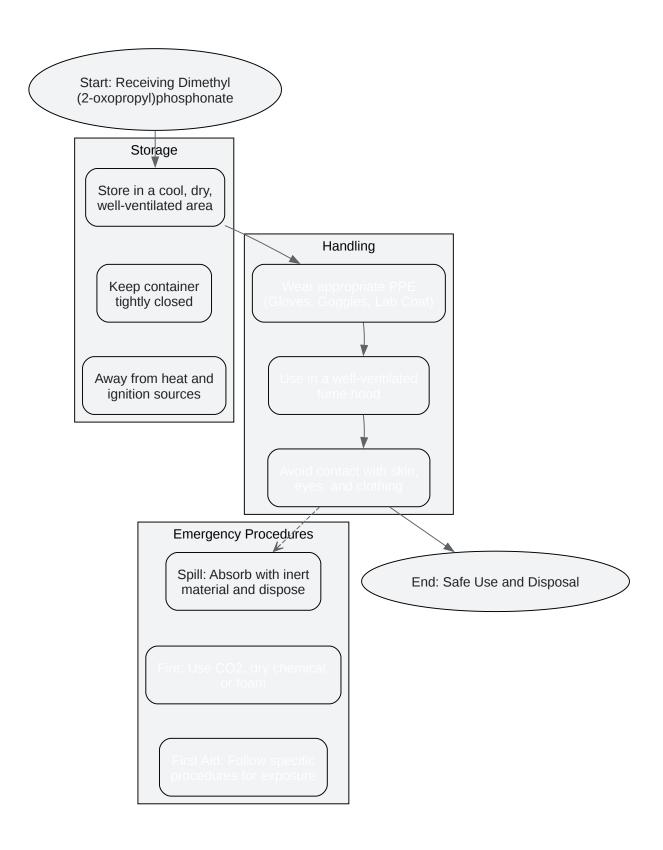
Experimental Protocol: General Safe Handling and Use in a Laboratory Setting

This protocol outlines the general procedure for safely handling and using **Dimethyl (2-oxopropyl)phosphonate** in a typical laboratory experiment.

- 1. Preparation and Precautionary Measures:
- Work in a well-ventilated chemical fume hood.
- Ensure that a safety shower and eyewash station are readily accessible.
- Wear the required personal protective equipment (PPE): safety goggles, lab coat, and appropriate chemical-resistant gloves.
- Keep all sources of ignition, such as hot plates and open flames, away from the work area.
 [1]
- Have spill containment materials (e.g., absorbent pads, sand) available.
- 2. Reagent Handling:
- Allow the reagent container to reach room temperature before opening if it was refrigerated.
- If the material is stored under an inert atmosphere, use appropriate techniques (e.g., a syringe through a septum) to maintain the inert atmosphere during dispensing.
- Measure the required amount of the liquid using a clean, dry glass syringe or pipette.
- Dispense the reagent slowly and carefully into the reaction vessel to avoid splashing.
- 3. During the Reaction:
- Monitor the reaction for any signs of unexpected changes, such as a rapid increase in temperature or pressure.
- Keep the reaction setup within the fume hood for the duration of the experiment.
- 4. Post-Reaction and Waste Disposal:
- Quench the reaction carefully if necessary, following established laboratory procedures.
- Dispose of any waste containing Dimethyl (2-oxopropyl)phosphonate in a designated, properly labeled hazardous waste container.[1]
- Clean any contaminated glassware and equipment thoroughly.

Safe Handling and Storage Workflow





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Caption: Logical workflow for the safe handling and storage of **Dimethyl (2-oxopropyl)phosphonate**.

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References

- 1. fishersci.com [fishersci.com]
- 2. Dimethyl (2-oxopropyl)phosphonate | C5H11O4P | CID 77872 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. tcichemicals.com [tcichemicals.com]
- 4. aksci.com [aksci.com]
- 5. chemimpex.com [chemimpex.com]
- 6. Dimethyl (2-oxopropyl)phosphonate CAS# 4202-14-6 [gmall.chemnet.com]
- 7. Dimethyl 2-oxopropylphosphonate 95 4202-14-6 [sigmaaldrich.com]
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